

Assessing the Environmental Impact of Cyprosulfamide Application: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cyprosulfamide*

Cat. No.: *B165978*

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Introduction

Cyprosulfamide is a herbicide safener used in agriculture to protect crops from herbicide-induced injury. As with any agrochemical, understanding its environmental fate and potential impact on non-target organisms is crucial for a comprehensive risk assessment. These application notes provide a summary of available data and detailed protocols for key experiments to evaluate the environmental impact of **Cyprosulfamide**.

Data Presentation

The following tables summarize the known physicochemical properties, ecotoxicity, and environmental fate of **Cyprosulfamide**.

Table 1: Physicochemical Properties of **Cyprosulfamide**

Property	Value	Reference
Chemical Name	N-[[4- [(cyclopropylamino)carbonyl]ph enyl]sulfonyl]-2- methoxybenzamide	[1]
CAS Number	221667-31-8	[1]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₅ S	[1]
Molecular Weight	374.41 g/mol	[1]
Appearance	White crystalline solid	[2]
Water Solubility	Low (<1 mg/L at 20°C)	
Log K _{ow} (Octanol-Water Partition Coefficient)	0.55	
Soil Adsorption Coefficient (K _{oc})	Estimated at 134 L/kg	

Table 2: Ecotoxicity Data for **Cyprosulfamide**

Organism Group	Species	Endpoint	Value	Reference
Aquatic Invertebrates	Daphnia magna (Water Flea)	48-hour Acute LC ₅₀	> 120 mg/L	
Daphnia magna (Water Flea)	21-day Chronic NOEC (Reproduction)	< 120 mg/L (adverse effects on neonates and brood size observed at 120 mg/L)		
Aquatic Plants (Algae)	Raphidocelis subcapitata	72-hour EC ₅₀	> 100 mg/L	
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hour Acute LC ₅₀	> 100 mg/L (No mortality observed at this loading rate)	
Terrestrial Invertebrates	Eisenia fetida (Earthworm)	14-day Acute LC ₅₀	Data not available	
Terrestrial Plants	Various species	Seedling Emergence & Growth ER ₅₀	Data not available	
Soil Microorganisms	N/A	Nitrogen & Carbon Transformation	Data not available	

Table 3: Environmental Fate of **Cyprosulfamide**

Parameter	Observation	Reference
Degradation	Transforms into metabolites, including cyprosulfamide desmethyl and N-cyclopropyl-4-sulfamoylbenzamide, which are considered "residues of concern" by the EPA.	
Mobility in Soil	Low affinity for soil, making it mobile and prone to transport into surface waters. Sorption is influenced by soil pH, decreasing with an increase in pH.	
Environmental Occurrence	Detected in surface waters in agricultural regions, along with its primary degradates. Not typically detected in groundwater.	

Experimental Protocols

The following are detailed protocols for key experiments to assess the environmental impact of **Cyprosulfamide**, based on OECD guidelines.

Protocol 1: Acute Toxicity to Fish

Objective: To determine the 96-hour acute lethal concentration (LC₅₀) of **Cyprosulfamide** for a representative fish species, such as Rainbow Trout (*Oncorhynchus mykiss*). This protocol is based on the OECD Guideline 203.

Materials:

- Test substance: **Cyprosulfamide**

- Test organisms: Juvenile rainbow trout from a single stock, acclimated to laboratory conditions.
- Test water: Reconstituted soft water.
- Glass aquaria.
- Aeration system.
- Water quality monitoring equipment (pH meter, dissolved oxygen meter, thermometer).
- Analytical instrumentation for quantifying **Cyprosulfamide** in water.

Procedure:

- Range-finding Test (Preliminary): A preliminary test is conducted to determine the range of concentrations for the definitive test. A wide range of concentrations is tested for 96 hours.
- Definitive Test:
 - A geometric series of at least five concentrations of **Cyprosulfamide** is prepared.
 - A control group (no **Cyprosulfamide**) and a solvent control (if a solvent is used to dissolve the test substance) are included.
 - At least seven fish are randomly assigned to each test and control aquarium.
 - The fish are exposed to the test concentrations for 96 hours under static or semi-static conditions.
 - Water quality parameters (pH, dissolved oxygen, temperature) are monitored daily.
 - Observations for mortality and sublethal effects are made at 24, 48, 72, and 96 hours.
- Analytical Verification: The concentrations of **Cyprosulfamide** in the test water are analytically confirmed at the beginning and end of the test.

Data Analysis:

- The cumulative mortality data at 96 hours is used to calculate the LC₅₀ value with 95% confidence limits using probit analysis or other appropriate statistical methods.
- The No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) are also determined.

Protocol 2: Acute Toxicity to Earthworms

Objective: To determine the 14-day acute lethal concentration (LC₅₀) of **Cyprosulfamide** for the earthworm *Eisenia fetida*. This protocol is based on the OECD Guideline 207.

Materials:

- Test substance: **Cyprosulfamide**
- Test organisms: Adult *Eisenia fetida* with a well-developed clitellum.
- Artificial soil (as per OECD 207 specifications).
- Glass test containers.
- Controlled environment chamber (20 ± 2°C, continuous light).

Procedure:

- Preparation of Test Substrate:
 - The artificial soil is prepared and its pH is adjusted.
 - **Cyprosulfamide** is thoroughly mixed into the soil to achieve a range of at least five test concentrations.
 - A control group with untreated soil is also prepared.
- Test Performance:
 - A defined amount of the treated or control soil is placed in each test container.
 - Ten adult earthworms are weighed and introduced into each container.

- The containers are incubated in the controlled environment chamber for 14 days.
- Observations:
 - Mortality is assessed at 7 and 14 days.
 - At the end of the 14-day period, the surviving worms are counted, washed, and weighed to determine any change in biomass.

Data Analysis:

- The mortality data is used to calculate the 14-day LC_{50} with 95% confidence limits.
- The effect on body weight is also analyzed to determine the EC_{50} for growth inhibition.

Protocol 3: Terrestrial Plant Test - Seedling Emergence and Growth

Objective: To assess the effects of **Cyprosulfamide** on the emergence and early growth of terrestrial plants. This protocol is based on the OECD Guideline 208.

Materials:

- Test substance: **Cyprosulfamide**
- Seeds of at least three different plant species (e.g., a monocot and two dicots).
- Natural or artificial soil.
- Pots or containers for planting.
- Growth chamber or greenhouse with controlled temperature, light, and humidity.

Procedure:

- Soil Treatment:
 - **Cyprosulfamide** is incorporated into the soil at a range of concentrations.

- A control group with untreated soil is included.
- Sowing and Incubation:
 - A specified number of seeds of each plant species are sown in the treated and control soils.
 - The pots are placed in the growth chamber and watered as needed.
- Observations:
 - Seedling emergence is recorded daily.
 - After a specified period (typically 14-21 days after 50% emergence in the control group), the test is terminated.
 - Endpoints measured include: seedling emergence rate, shoot height, and shoot dry weight. Visual signs of phytotoxicity are also recorded.

Data Analysis:

- The data is used to determine the effective concentration that causes a 50% reduction in a given endpoint (ER_{50}).
- The NOEC and LOEC for each plant species are also determined.

Protocol 4: Soil Microorganism - Nitrogen and Carbon Transformation Test

Objective: To assess the potential impact of **Cyprosulfamide** on key soil microbial functions, specifically nitrogen and carbon transformation. This protocol is based on the OECD Guidelines 216 and 217.

Materials:

- Test substance: **Cyprosulfamide**
- Fresh, sieved soil with a known history.

- Lucerne meal or another suitable organic carbon source.
- Ammonium sulfate or another suitable nitrogen source.
- Incubation vessels.
- Equipment for measuring nitrate, ammonium, and carbon dioxide evolution.

Procedure:

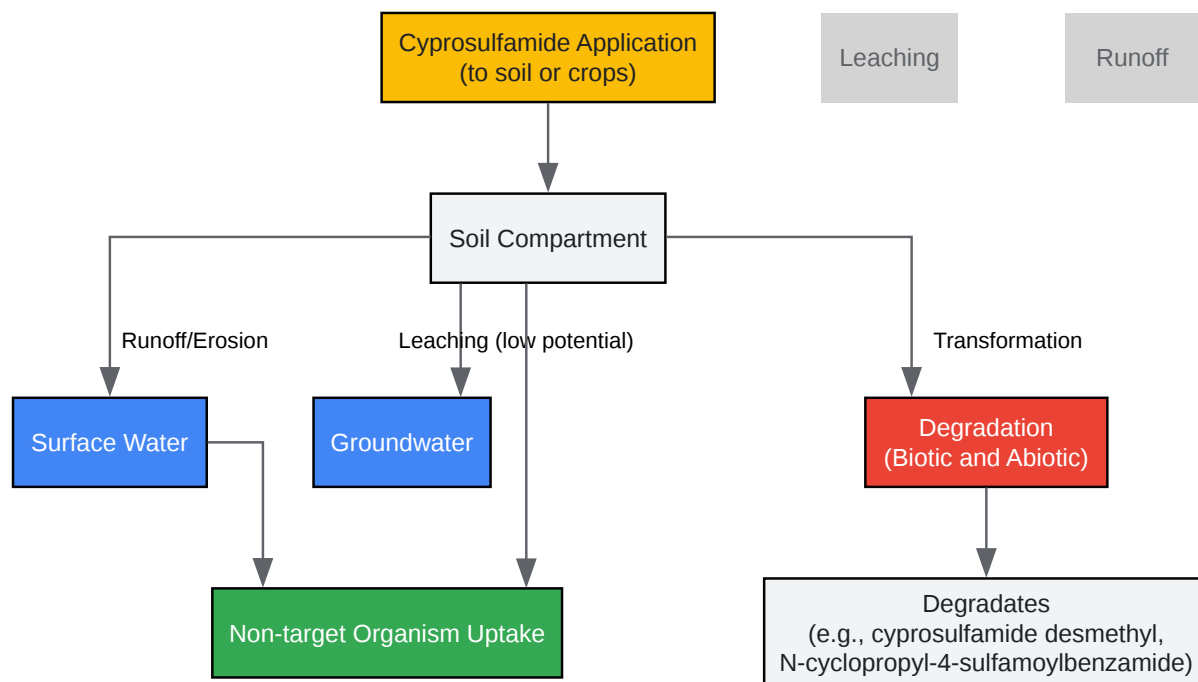
- Soil Treatment and Incubation:
 - The soil is treated with **Cyprosulfamide** at one or more concentrations (typically at the recommended application rate and a 10x rate).
 - The treated soil is amended with the nitrogen and/or carbon source.
 - The soil is incubated under controlled conditions (temperature and moisture) for at least 28 days.
- Sampling and Analysis:
 - Soil samples are taken at regular intervals (e.g., day 0, 7, 14, 28).
 - Nitrogen Transformation: Samples are analyzed for nitrate and ammonium concentrations to determine the rate of nitrification.
 - Carbon Transformation: The evolution of carbon dioxide from the soil is measured as an indicator of overall microbial respiration.

Data Analysis:

- The rates of nitrogen and carbon transformation in the treated soils are compared to the control.
- A difference of more than 25% from the control after 28 days is generally considered a significant effect.

Mandatory Visualization

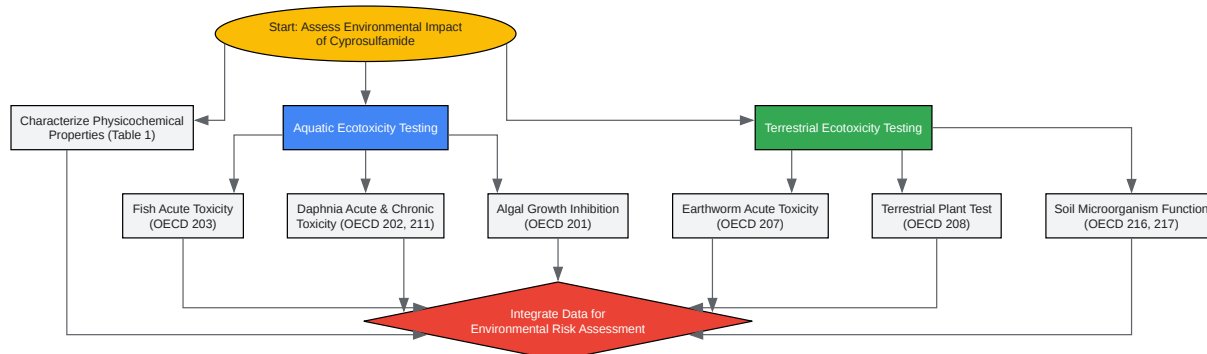
Diagram 1: Environmental Fate and Transport of Cyprosulfamide



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Caption: Environmental fate and transport pathways of **Cyprosulfamide** following its application.

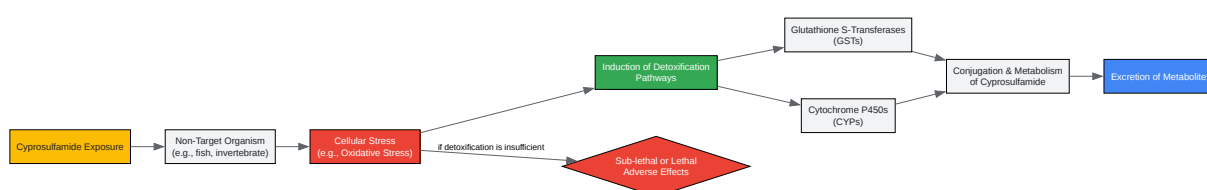
Diagram 2: Experimental Workflow for Environmental Impact Assessment



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Caption: A typical experimental workflow for the environmental risk assessment of **Cyprosulfamide**.

Diagram 3: Potential Signaling and Detoxification Pathways



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Caption: Generalized signaling and detoxification pathways potentially affected by **Cyprosulfamide**.

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References

- 1. Cyprosulfamide | C₁₈H₁₈N₂O₅S | CID 11707647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OECD 208: Terrestrial Plant Test - Situ Biosciences [situbiosciences.com]
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